

In-Depth Technical Guide to the Safety Data of EGTA Tetrasodium Salt

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Compound of Interest

Compound Name: EGTA tetrasodium

Cat. No.: B1368698

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This technical guide provides a comprehensive overview of the safety data for **EGTA tetrasodium** salt (CAS Number: 13368-13-3), intended for researchers, scientists, and drug development professionals. The information is compiled from various Safety Data Sheets (SDS) and toxicological study guidelines to ensure a thorough understanding of the safe handling, storage, and emergency procedures related to this compound.

Core Safety Information

EGTA tetrasodium salt, a chelating agent with high affinity for calcium ions, is a white crystalline powder.^[1] While it is a valuable tool in research, particularly in buffer solutions mimicking cellular environments, it is crucial to be aware of its potential hazards and handle it with appropriate care.

Hazard Identification and Classification

EGTA tetrasodium salt is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to eye irritation, with some potential for skin and respiratory irritation.

GHS Hazard Statements:

- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]

- H335: May cause respiratory irritation.[2]

Signal Word: Warning[2]

Pictogram:[2]

- Exclamation Mark

Toxicological Data

The toxicological profile of **EGTA tetrasodium** salt has been evaluated through various studies, primarily focusing on acute oral toxicity, and dermal and eye irritation.

Quantitative Toxicity Data

Parameter	Species	Route	Value	Classification	Reference
LD50	Rat	Oral	>1,780 - <2,000 mg/kg bw	Category 4	[3]
Skin Irritation	Rabbit	Dermal	Primary Irritation Index: 0.0	Non-irritant	[4]
Eye Irritation	Rabbit	Ocular	Moderate Irritant	Category 2A	[1]

Experimental Protocols

The following sections outline the methodologies for the key toxicological experiments cited, based on OECD guidelines.

Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is designed to assess the acute oral median lethal dose (LD50) of a substance.

Methodology:

- **Test Animals:** Healthy, young adult rats of a single sex (typically females) are used.[5]
Animals are fasted prior to administration of the substance.[5]
- **Dose Administration:** The test substance is administered in a single dose by gavage. The initial dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).[6]
- **Stepwise Procedure:** A group of three animals is dosed at the starting dose level. The outcome (survival or death) determines the next step. If no mortality is observed, a higher dose is used in another group of three animals. If mortality occurs, the test is repeated at a lower dose level.[6]
- **Observation Period:** Animals are observed for a period of 14 days for signs of toxicity and mortality.[5] Body weight is recorded weekly.[5]
- **Endpoint:** The test allows for the classification of the substance into a GHS acute toxicity hazard category based on the observed mortality at different dose levels.[6]

Acute Dermal Irritation - OECD Guideline 404

This guideline details the procedure for assessing the potential of a substance to cause skin irritation.

Methodology:

- **Test Animals:** Healthy, young adult albino rabbits with intact skin are used.[7]
- **Test Substance Application:** Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.[7] 0.5 g of the test substance is applied to a small area of the skin and covered with a gauze patch and a semi-occlusive dressing for a 4-hour exposure period.[7][8]
- **Observation:** After the exposure period, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[7]

- Scoring: The reactions are scored on a scale of 0 to 4. The mean scores for each animal are used to determine the primary irritation index and the classification of the substance.[\[4\]](#)

Acute Eye Irritation - OECD Guideline 405

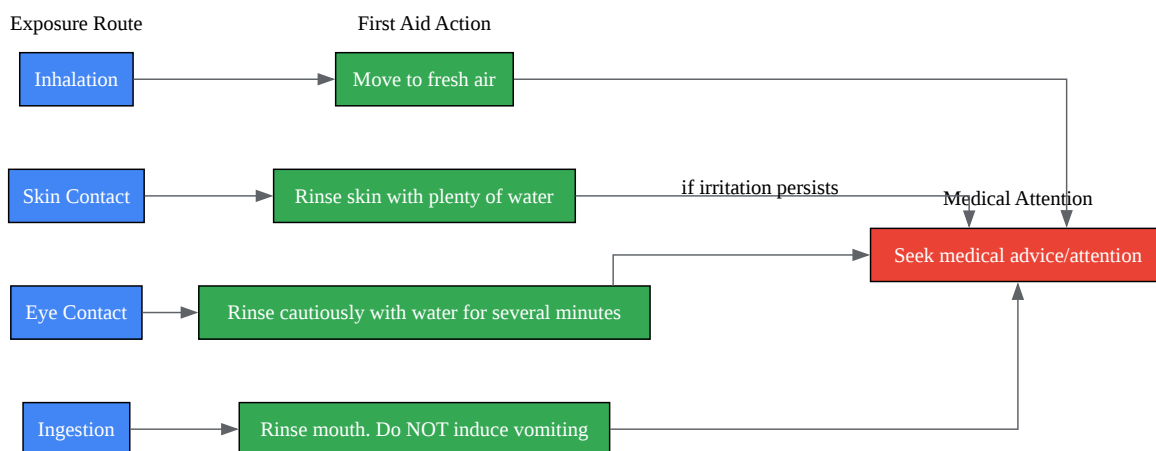
This test evaluates the potential of a substance to cause eye irritation or damage.

Methodology:

- Test Animals: Healthy, young adult albino rabbits are used.[\[9\]](#)
- Test Substance Instillation: A single dose of the test substance (0.1 mL for liquids or not more than 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal.[\[9\]](#) The other eye serves as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after instillation for effects on the cornea, iris, and conjunctiva.[\[10\]](#)
- Scoring: Lesions are scored based on a standardized system. The scores are used to classify the substance's eye irritation potential.[\[10\]](#)

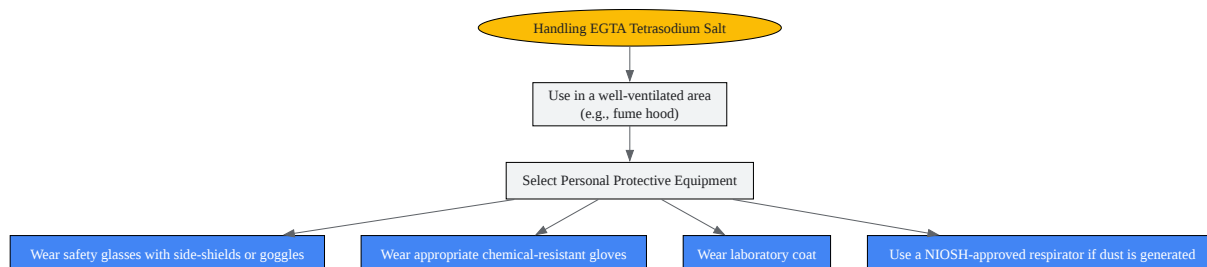
Visualized Workflows and Procedures

The following diagrams illustrate key safety and experimental workflows.



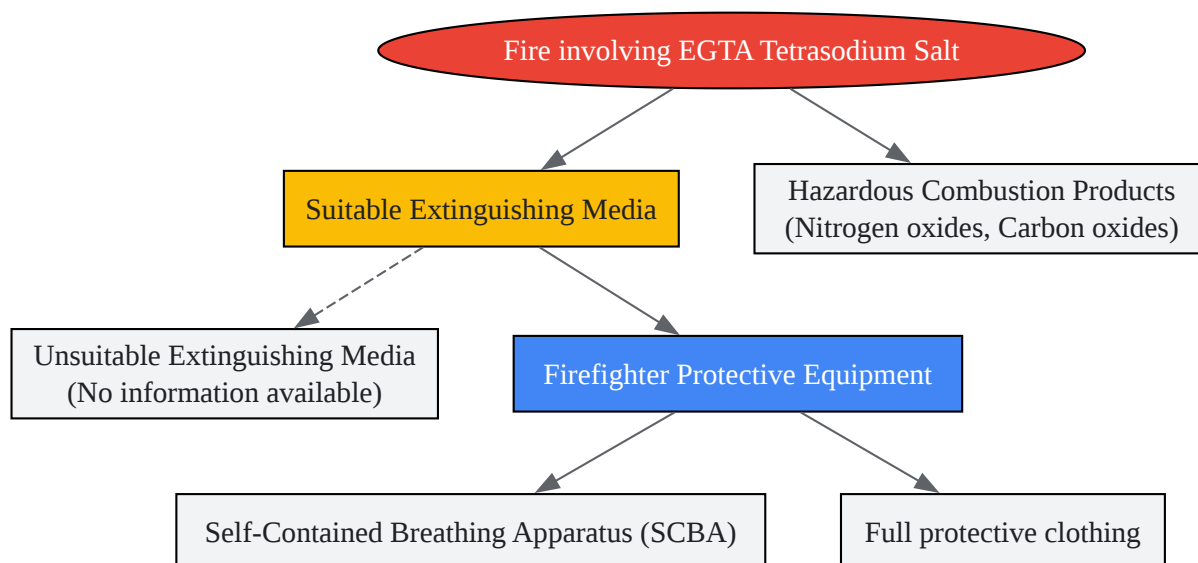
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Caption: First Aid Measures for **EGTA Tetrasodium** Salt Exposure.



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Caption: Personal Protective Equipment (PPE) Selection Workflow.



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Caption: Fire-Fighting Procedures for **EGTA Tetrasodium** Salt.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **EGTA tetrasodium** salt is provided below.

Property	Value	Reference
CAS Number	13368-13-3	[11]
Molecular Formula	C ₁₄ H ₂₀ N ₂ Na ₄ O ₁₀	[12]
Molecular Weight	468.27 g/mol	[2]
Appearance	White crystalline powder	[1]
Solubility	Soluble in water	[13]
pKa	11.00 (for Ca ²⁺ binding by tetrabasic form)	[13]
Apparent pKa at pH 7	6.91	[13]

Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[\[14\]](#)
- Use in a well-ventilated area and avoid breathing dust.[\[14\]](#)
- Do not eat, drink, or smoke when using this product.[\[14\]](#)
- Wash hands thoroughly after handling.[\[14\]](#)

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[\[11\]](#)
- Protect from light.[\[11\]](#)

- Store away from incompatible materials such as strong oxidizing agents.[14]

Accidental Release Measures

Personal Precautions:

- Use personal protective equipment as required.
- Ensure adequate ventilation.
- Avoid dust formation.

Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.
- Do not let product enter drains.

Methods for Cleaning Up:

- Sweep up and shovel into suitable containers for disposal.
- Avoid creating dust.
- Clean the contaminated area thoroughly.

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.

This guide is intended to provide comprehensive safety information for **EGTA tetrasodium** salt. It is essential to consult the specific Safety Data Sheet provided by the supplier before use and to always follow good laboratory practices.

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